

# Barium Periodate: A Comprehensive Analysis of its Molar Mass

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## Compound of Interest

Compound Name: Barium periodate

Cat. No.: B1603633

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This document provides a detailed guide to understanding the molar mass of **barium periodate**, a key inorganic compound. It is intended for researchers, scientists, and professionals in drug development who require precise data for experimental and developmental applications.

## Chemical Formula and Nomenclature

**Barium periodate** is an ionic compound formed from the barium cation ( $\text{Ba}^{2+}$ ) and the periodate anion ( $\text{IO}_4^-$ ). To achieve a neutral charge, two periodate ions are required to balance the 2+ charge of the single barium ion. Consequently, the chemical formula for **barium periodate** is  $\text{Ba}(\text{IO}_4)_2$ .<sup>[1][2]</sup> The systematic IUPAC name for this compound is barium(2+) diperiodate.<sup>[3]</sup>

## Molar Mass Calculation

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. The calculation for **barium periodate** is as follows:

- Atomic Mass of Barium (Ba): 137.327 g/mol
- Atomic Mass of Iodine (I): 126.90447 g/mol
- Atomic Mass of Oxygen (O): 15.9994 g/mol

The formula  $\text{Ba}(\text{IO}_4)_2$  contains one barium atom, two iodine atoms, and eight oxygen atoms.<sup>[4]</sup>

Molar Mass = (1 × Atomic Mass of Ba) + (2 × Atomic Mass of I) + (8 × Atomic Mass of O)

Molar Mass = (1 × 137.327) + (2 × 126.90447) + (8 × 15.9994)

Molar Mass = 137.327 + 253.80894 + 127.9952

Molar Mass = 519.13114 g/mol

The widely accepted molar mass for **barium periodate** is approximately 519.13 g/mol .[\[1\]](#)[\[3\]](#)[\[5\]](#)

## Data Presentation

For clarity and comparative purposes, the atomic and molar mass data are summarized in the table below.

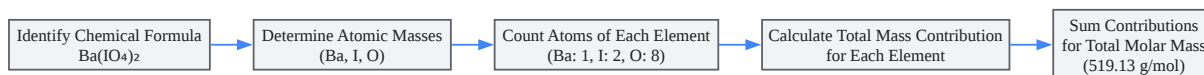
Element (Symbol)	Atomic Mass ( g/mol )	Number of Atoms in Ba(IO <sub>4</sub> ) <sub>2</sub>	Total Mass Contribution ( g/mol )
Barium (Ba)	137.327	1	137.327
Iodine (I)	126.90447	2	253.80894
Oxygen (O)	15.9994	8	127.9952
Total Molar Mass	519.13114		

## Experimental Protocols and Visualization

The determination of molar mass is a fundamental calculation based on established atomic weights and does not involve experimental protocols or signaling pathways. Therefore, detailed methodologies and logical diagrams are not applicable to this specific topic.

## Logical Relationship of Molar Mass Calculation

The following diagram illustrates the logical workflow for calculating the molar mass of **barium periodate**.



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- To cite this document: BenchChem. [Barium Periodate: A Comprehensive Analysis of its Molar Mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1603633#barium-periodate-molar-mass]

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